

## 3-Methylchromone proper disposal procedures

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### Compound of Interest

Compound Name: 3-Methylchromone

Cat. No.: B1206851

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Proper disposal of **3-Methylchromone** is critical to ensure laboratory safety and environmental compliance. As a substance classified with specific health hazards, it requires management as regulated chemical waste. Adherence to institutional and federal guidelines is mandatory to mitigate risks to personnel and the environment.

## Immediate Safety and Hazard Assessment

Before handling **3-Methylchromone** for disposal, it is essential to be aware of its associated hazards. This substance is categorized as an irritant and is harmful if swallowed.

### Hazard Profile of 3-Methylchromone

Hazard Classification	GHS Code	Description	Source
Acute Toxicity, Oral	H302	Harmful if swallowed	[1]
Skin Irritation	H315	Causes skin irritation	[2]
Eye Irritation	H319	Causes serious eye irritation	[2]
Specific target organ toxicity	H335	May cause respiratory irritation	

Note: Hazard codes are based on **3-Methylchromone** and closely related derivatives.

## Step-by-Step Disposal Protocol

The disposal of **3-Methylchromone** must be handled through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste contractor. Do not dispose of this chemical in the regular trash or down the sanitary sewer.

### 1. Waste Collection and Segregation

- Designate a Waste Container: Use a dedicated, compatible container for collecting **3-Methylchromone** waste. The container must be in good condition, with no leaks or rust, and have a secure, screw-on cap. Plastic bottles are often preferred over glass when chemical compatibility is not an issue.
- Segregate Waste: Do not mix **3-Methylchromone** with incompatible waste streams. Store waste containers according to their hazard class (e.g., flammable, corrosive, toxic).

2. Labeling the Hazardous Waste Container Proper labeling is a critical regulatory requirement. The container must be labeled with a hazardous waste tag as soon as waste is added.

- The label must include the words "Hazardous Waste".
- Write out the full chemical name: "**3-Methylchromone**". Do not use abbreviations or chemical formulas.
- List the quantity or concentration of the waste. For mixtures, every component must be listed.
- Include the date of waste generation and the location (e.g., building, room number).
- Provide the name and contact information of the Principal Investigator or responsible party.

### 3. Storage of Chemical Waste

- Location: Store the waste container in a designated satellite accumulation area near the point of generation.
- Containment: Keep the container sealed at all times, except when adding waste. It is best practice to use secondary containment to prevent spills.

- Volume Limits: Be aware of institutional limits on the volume of hazardous waste that can be accumulated (e.g., typically no more than 55 gallons).

#### 4. Arranging for Disposal

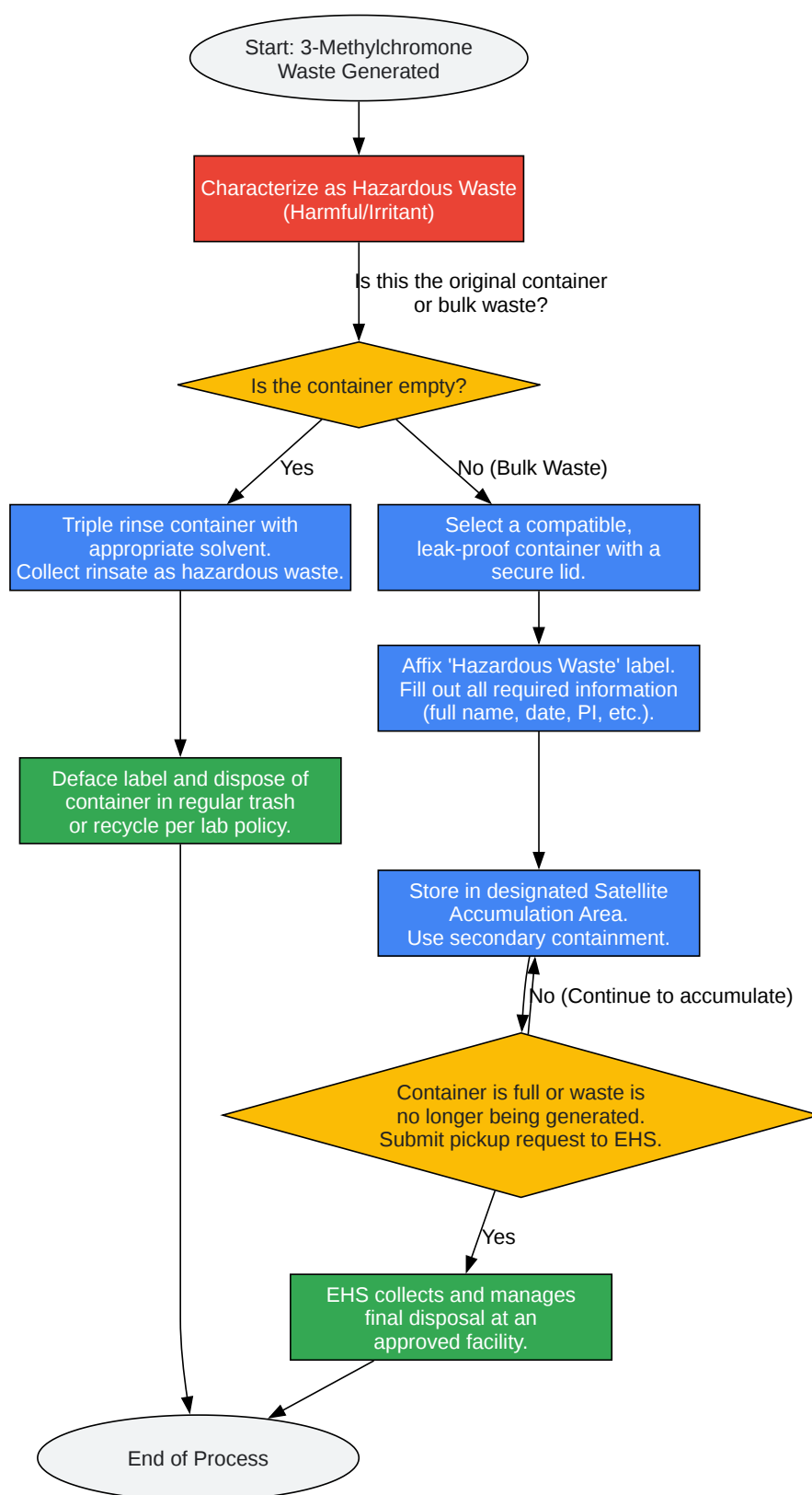
- Once the waste container is full or the experiment is complete, submit a request for waste pickup to your institution's EHS office. This is often done by submitting a completed hazardous waste form.
- Do not move hazardous waste from its accumulation area; trained EHS personnel will handle transportation.

5. Disposal of Empty Containers Containers that held **3-Methylchromone** are also considered hazardous waste until properly decontaminated.

- Triple Rinsing: To render an empty container non-hazardous, it must be triple-rinsed with a suitable solvent that can remove the chemical residue.
- Collect Rinsate: The first rinseate (and for highly toxic chemicals, the first three) must be collected and disposed of as hazardous waste.
- Final Disposal: After triple-rinsing and air-drying, completely deface or remove the original chemical label. The clean, de-labeled container can then typically be disposed of in the regular trash or recycled, based on institutional policy.

## Disposal Workflow Diagram

The following diagram outlines the decision-making process for the proper disposal of **3-Methylchromone**.



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Caption: Workflow for the safe disposal of **3-Methylchromone** waste.

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## References

- 1. 3-Methylchromone | C<sub>10</sub>H<sub>8</sub>O<sub>2</sub> | CID 66569 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. 3-Formyl-6-methylchromone | C<sub>11</sub>H<sub>8</sub>O<sub>3</sub> | CID 688709 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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